

A Spectroscopic Guide to the Nitration of 2,4-Diaminopyridine: A Comparative Analysis

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Compound of Interest

Compound Name: 5-Nitropyridine-2,4-diamine

Cat. No.: B1592300

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Abstract

This guide provides a comprehensive spectroscopic comparison of the synthesis of **5-Nitropyridine-2,4-diamine** from its primary starting material, 2,4-diaminopyridine. We delve into the fundamental changes observed across various analytical techniques—notably Fourier-Transform Infrared (FT-IR) Spectroscopy, Nuclear Magnetic Resonance (^1H and ^{13}C NMR), and Mass Spectrometry (MS). By presenting detailed experimental data and interpreting the spectral shifts, this document serves as an authoritative resource for researchers to unequivocally confirm the successful nitration and verify the purity of the final product. The causality behind experimental choices and the interpretation of spectral data is explained to provide a robust, self-validating analytical framework.

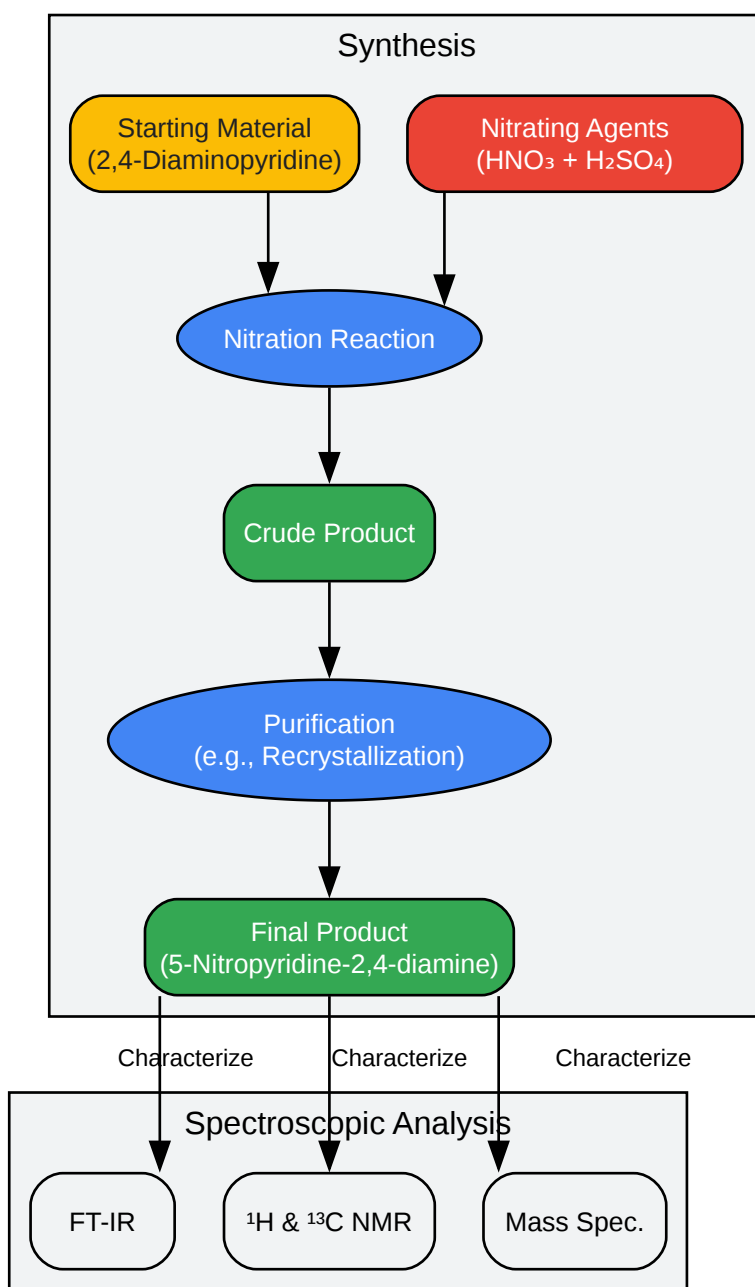
Introduction: The Imperative of Spectroscopic Verification

In the field of medicinal chemistry and drug development, pyridine derivatives are of paramount importance. The introduction of a nitro group onto the pyridine ring, as in the case of **5-Nitropyridine-2,4-diamine**, profoundly alters the molecule's electronic properties and potential biological activity. The synthesis, typically achieved through electrophilic nitration of 2,4-diaminopyridine using a mixture of nitric and sulfuric acid, requires rigorous analytical confirmation.

Spectroscopic analysis is not merely a final validation step but an integral part of the synthetic process. It provides indisputable evidence of covalent bond formation (the C-NO₂ bond), confirms the regiochemistry of the substitution, and helps identify any unreacted starting materials or byproducts. This guide will walk through the distinct spectroscopic signatures of the starting materials and the final product, offering a clear, data-supported comparison.

Synthetic and Analytical Workflow

The conversion of 2,4-diaminopyridine to **5-Nitropyridine-2,4-diamine** is a classic electrophilic aromatic substitution. The workflow involves the reaction of the starting material with nitrating agents, followed by purification and comprehensive spectroscopic analysis to confirm the structure of the product.



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